

# 1-(5-Methylpyridin-2-yl)ethanamine CAS number 885277-04-3

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## Compound of Interest

**Compound Name:** 1-(5-Methylpyridin-2-yl)ethanamine

**Cat. No.:** B1418833

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An In-depth Technical Guide to **1-(5-Methylpyridin-2-yl)ethanamine** (CAS 885277-04-3):  
Synthesis, Characterization, and Applications in Modern Drug Discovery

## Abstract

**1-(5-Methylpyridin-2-yl)ethanamine** is a substituted pyridine derivative that has emerged as a versatile and highly valuable building block in medicinal chemistry and organic synthesis. Its unique structural architecture, featuring a methylated pyridine ring coupled with a chiral ethylamine side chain, provides a key scaffold for the development of novel therapeutics, particularly those targeting the central nervous system. This technical guide offers a comprehensive overview of the compound's physicochemical properties, detailed protocols for its synthesis and analytical characterization, and an exploration of its primary applications. Authored for researchers, chemists, and drug development professionals, this document synthesizes field-proven insights with established scientific principles to serve as an authoritative resource.

## Part 1: Core Physicochemical Properties and Analytical Characterization

The foundational step in utilizing any chemical intermediate is a thorough understanding of its physical and chemical properties. These data inform everything from storage and handling to reaction conditions and analytical method development.

## Key Physicochemical Data

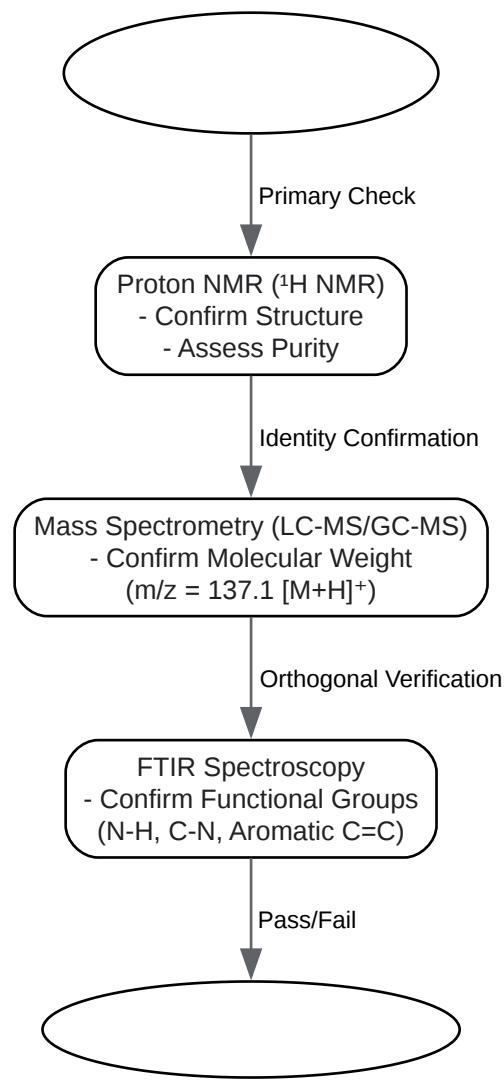
The essential properties of **1-(5-Methylpyridin-2-yl)ethanamine** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	885277-04-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	136.2 g/mol	<a href="#">[1]</a>
Appearance	Liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	128 - 129 °C	
Melting Point	-70 °C	
Density	0.943 g/cm <sup>3</sup> (at 25 °C)	
Purity (Typical)	≥ 95% (by NMR)	<a href="#">[1]</a>
Storage	Store at 0-8 °C, under inert atmosphere	<a href="#">[1]</a> <a href="#">[6]</a>
Synonyms	1-(5-Methyl-2-pyridyl)ethanamine	<a href="#">[7]</a>

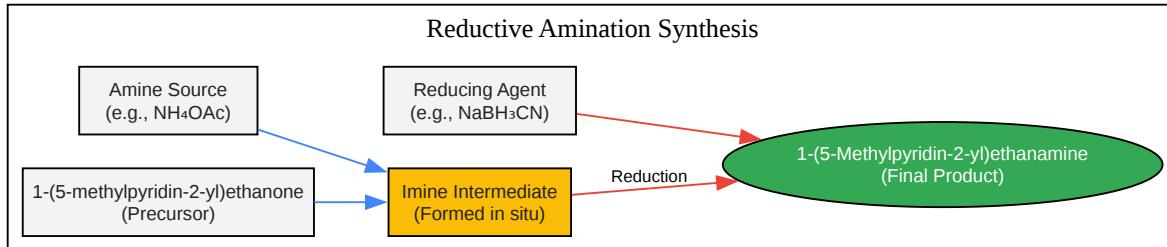
## Analytical Workflows for Quality Assurance

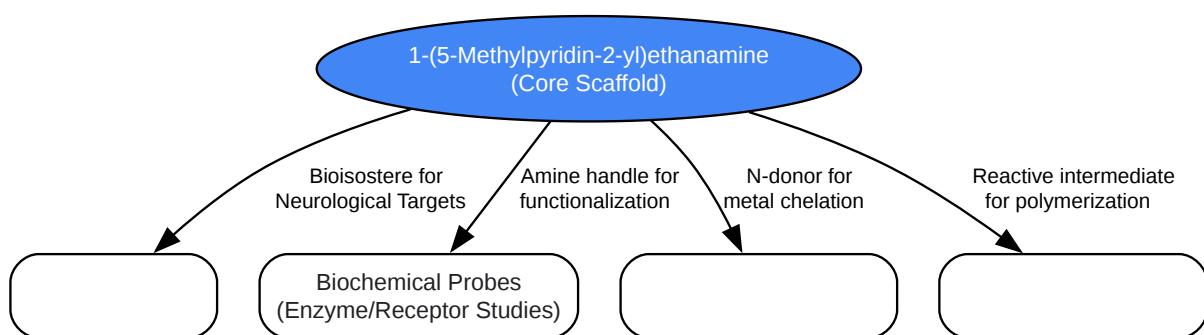
Ensuring the identity and purity of **1-(5-Methylpyridin-2-yl)ethanamine** is critical for the reproducibility of downstream applications. A multi-step analytical approach is standard practice.

## Analytical Workflow for 1-(5-Methylpyridin-2-yl)ethanamine



## Reductive Amination Synthesis





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## References

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